certified reference material sources for (-)-methcathinone hydrochloride

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Compound of Interest

Compound Name:	*Methcathinone hydrochloride, (-)-*
CAS No.:	*66514-93-0*
Cat. No.:	*B3330107*

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Sourcing (-)-Methcathinone Hydrochloride CRMs: A Comparative Analysis

When selecting a CRM for chiral LC-MS/MS workflows, the most critical distinction is whether the standard is enantiopure or racemic. Using a racemic standard to quantify an enantiopure sample (or vice versa) without proper chiral chromatography will lead to a 50% quantitative error.

Below is a comparison of the top-tier CRM providers for methcathinone[1][2][3].

Table 1: CRM Source and Specification Comparison

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Vendor / Manufacturer	Product Code	Enantiomeric Form	Concentration	Format	Accreditations
Cerilliant (MilliporeSigma)	M-055	Enantiopure (S-isomer)	1.0 mg/mL (as free base)	1 mL Ampule (Methanol)	ISO/IEC 17025, ISO 17034
Cayman Chemical	15656	Racemic (DL-Ephedrone)	1.0 mg/mL (as free base)	1 mL Ampule (Methanol)	ISO/IEC 17025, ISO 17034
NMI Australia	M180	Racemic (DL-Ephedrone)	Neat Solid (qNMR verified)	Glass Bottle (Solid)	ISO 17034

Scientist's Insight: For direct quantitation of the highly active S-enantiomer, is the industry gold standard[1]. While Cayman Chemical and NMI Australia provide excellent, highly characterized standards, their offerings are primarily racemic[2][3]. If you use a racemic CRM, your chromatographic method must be capable of baseline chiral separation to divide the calibration curve appropriately.

Pharmacological Mechanism and the Need for Chiral Accuracy

Why do we care specifically about the S(-)-enantiomer? The causality lies in its mechanism of action. S(-)-methcathinone acts as a potent substrate-type inhibitor of plasma membrane monoamine transporters.



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Pharmacological Mechanism of S(-)-Methcathinone at Monoamine Transporters

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By competitively binding to the Dopamine Transporter (DAT) and Norepinephrine Transporter (NET), it prevents the reuptake of these neurotransmitters, leading to profound synaptic accumulation and subsequent central nervous system stimulation.

Self-Validating Analytical Workflow: Chiral LC-MS/MS

To ensure quantitative trustworthiness, a protocol cannot simply be a list of steps; it must be a self-validating system. The following methodology utilizes continuous feedback loops (System Suitability Tests) to guarantee that any mechanical or chemical failure halts the analysis before compromised data is generated.

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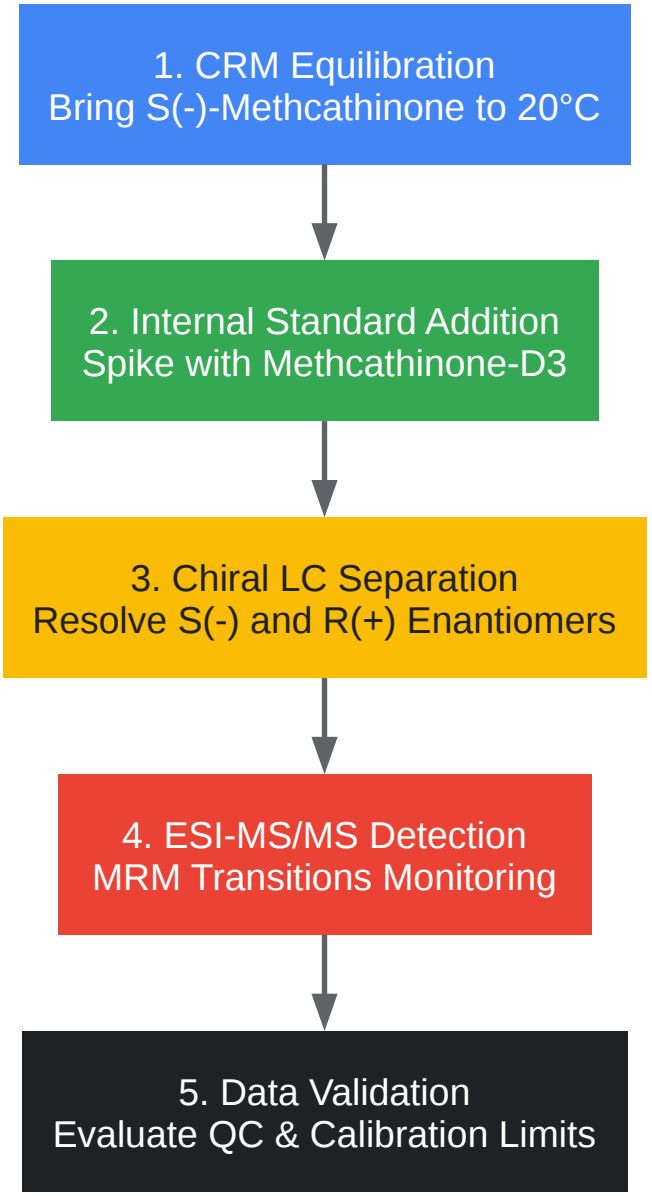

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Chiral LC-MS/MS Workflow for S(-)-Methcathinone Quantitation

Step-by-Step Methodology & Causality

Step 1: CRM Handling and Equilibration

- Action: Remove the Cerilliant M-055 ampule from -20°C storage. Allow it to equilibrate to a controlled room temperature (20°C) for a minimum of 30 minutes before snapping the ampule.

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- Causality: The CRM is dissolved in methanol. Methanol has a high coefficient of thermal expansion. If volumetric aliquots are taken while the solution is cold, the solvent is contracted, meaning you will aspirate a higher mass of the target analyte per microliter. This induces an immediate positive quantitative bias across your entire calibration curve.

Step 2: Internal Standard (IS) Spiking

- Action: Spike all calibrators, Quality Control (QC) samples, and unknown specimens with 50 ng/mL of a deuterated internal standard, such as.

- Causality: Electrospray Ionization (ESI) is highly susceptible to matrix effects. The deuterated analog co-elutes exactly with the target analyte, experiencing the exact same matrix-induced ion suppression or enhancement. By quantifying based on the peak area ratio (Analyte / IS), the system self-corrects for matrix variations.

Step 3: Chiral Chromatographic Separation

- Action: Inject 2 µL of the prepared sample onto a chiral stationary phase column (e.g., Chiralpak CBH) using an isocratic mobile phase of 10 mM ammonium acetate (pH 6.0) and methanol.

- Causality: Standard C18 columns cannot resolve enantiomers because S(-) and R(+) isomers have identical physicochemical properties in an achiral environment. A chiral selector is mandatory to separate S(-)-methcathinone from any R(+)-methcathinone present in the sample, preventing co-elution and the subsequent overestimation of the S-enantiomer concentration.

Step 4: System Suitability Test (SST) and QC Bracketing

- Action: Before injecting patient or forensic samples, run a solvent blank, followed by a Lower Limit of Quantitation (LLOQ) standard, and a mid-level QC. Bracket every 10 unknown samples with a continuing calibration verification (CCV) standard.

- Causality (Self-Validation): The solvent blank verifies the absence of autosampler carryover. The LLOQ ensures the mass spectrometer meets the required signal-to-noise (S/N > 10) threshold for the current run. If the mid-level QC or CCV deviates by >15% from its nominal

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value, the batch is automatically flagged and aborted. This guarantees that the instrument remains within its validated linear dynamic range.

Table 2: Target Method Validation Parameters (LC-MS/MS)

When properly executed using the Cerilliant M-055 CRM, your analytical method should yield the following self-validating performance metrics:

Validation Parameter	Acceptance Criteria (FDA/SWGTOX)	Typical Performance (S-Methcathinone)
Linearity (R^2)	> 0.990	0.998
LLOQ	S/N ≥ 10	1.0 ng/mL
Intra-assay Precision	%CV ≤ 15%	4.2% - 8.5%
Accuracy (Bias)	± 15% of nominal concentration	± 6.3%
Matrix Effect	IS-normalized %CV ≤ 15%	5.1%

References

- National Measurement Institute (NMI) Australia. "Certified Reference Material Certificate of Analysis: (±)-Methcathinone hydrochloride." URL: [Link]
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